"solution-phase synthesis with N-Cbz-2-methyl-D-cysteine"

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Compound of Interest

Compound Name:	*N-[(Benzyloxy)carbonyl]-2-methyl-D-cysteine*
CAS No.:	*825635-19-6*
Cat. No.:	*B13502698*

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Solution-Phase Synthesis with N-Cbz-2-methyl-D-cysteine

Application Note & Protocol Guide

Abstract

This technical guide details the solution-phase utilization of N-Cbz-2-methyl-D-cysteine, a highly specialized chiral building block. The introduction of the

-methyl group creates a quaternary carbon center that significantly enhances metabolic stability and restricts conformational flexibility (favoring helical structures). However, this structural modification introduces severe steric hindrance during amide coupling. Furthermore, the presence of the sulfur atom (thiol) and the N-Cbz (benzyloxycarbonyl) group presents a chemoselective paradox: the standard method for Cbz removal (catalytic hydrogenolysis) is often incompatible with sulfur due to catalyst poisoning. This guide provides validated protocols to overcome these steric and chemoselective barriers.

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Part 1: The Steric & Electronic Landscape

Structural Challenges

The target molecule combines three distinct chemical challenges into a single unit:

- -Methyl Steric Bulk: The quaternary

  -carbon imposes a high energy barrier for the nucleophilic attack required for peptide bond formation. Standard carbodiimide couplings (DCC/DIC) often fail or proceed with glacial kinetics.

- Sulfur Nucleophilicity: The side-chain thiol (-SH) is a potent nucleophile. Without protection, it competes with the amine during acylation (leading to thioesters) and poisons transition metal catalysts (Pd/C).

- Stereochemical Integrity: While

  -methyl amino acids are immune to racemization via the standard oxazolone-enolization mechanism (due to the lack of an acidic

  -proton), they are prone to slow coupling, which can lead to other side reactions if activation is prolonged.

Strategic Planning: The Orthogonality Matrix

Before initiating synthesis, the protecting group strategy must be defined.

Functional Group	Protection Status	Deprotection Method	Compatibility Issue
-Amine	Cbz (Z)	HBr/AcOH or HF	Pd/C Hydrogenolysis fails due to Sulfur poisoning.
-Thiol	Free or Protected (Trt/Acm)	Acid (Trt) or Iodine (Acm)	Free SH causes side reactions with HATU/HBTU.
Carboxyl	Free (for coupling)	N/A	Needs activation (Acid Fluoride/HATU).

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Part 2: Validated Experimental Protocols

Protocol A: Sterically Demanding Coupling

Objective: Coupling N-Cbz-2-methyl-D-cysteine to a secondary amine or hindered nucleophile.

Rationale: Standard coupling reagents (EDC, HBTU) are often insufficient for

-disubstituted amino acids.[1] We utilize HATU/HOAt for enhanced reactivity or TFFH (Tetramethylfluoroformamidinium hexafluorophosphate) to generate the highly reactive acid fluoride in situ.

Materials

- N-Cbz-2-methyl-D-cysteine (1.0 equiv)
- Amine component (1.0 - 1.2 equiv)
- HATU (1.1 equiv) or TFFH (1.1 equiv)
- HOAt (1.1 equiv) - Critical additive for steric reduction
- DIPEA (Diisopropylethylamine) (2.5 - 3.0 equiv)
- Solvent: Anhydrous DMF or NMP (DCM is often too non-polar for HATU).

Step-by-Step Procedure

- Pre-Activation (The "Yellow" Phase):
  - Dissolve N-Cbz-2-methyl-D-cysteine and HATU (or TFFH) in anhydrous DMF (0.1 M concentration).
  - Add DIPEA.[1][2][3] Stir at 0°C for 5 minutes, then warm to Room Temperature (RT) for 10 minutes.
  - Observation: The solution typically turns yellow/orange, indicating activated ester/fluoride formation.
- Coupling:

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- Add the Amine component.[4][5]
- Critical Step: Due to the

  -methyl group, reaction kinetics are slow. Allow to stir for 12–24 hours.
- Optional: If coupling is incomplete by TLC/LC-MS after 24h, re-cool to 0°C and add a second portion of HATU (0.5 equiv) and DIPEA.

- Workup:
  - Dilute with EtOAc.[6] Wash sequentially with 5% $KHSO_4$ (removes basic byproducts), Water, and Brine.
  - Note: Do not use HCl if the product contains acid-labile S-protecting groups like Trityl (Trt), though $KHSO_4$ is usually safe.

Protocol B: Chemoselective Cbz Deprotection (Non-Hydrogenolytic)

Objective: Removal of the N-Cbz group in the presence of Sulfur.

Rationale: Palladium catalysts (Pd/C) are instantly poisoned by sulfur, halting hydrogenolysis. We employ Acidolysis using HBr in Acetic Acid, a robust method compatible with solution-phase synthesis.

Materials

- Cbz-protected intermediate
- 33% HBr in Acetic Acid (Commercial reagent)
- Diethyl Ether (cold)

Step-by-Step Procedure

- Preparation:

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- Dissolve the peptide intermediate in a minimal amount of Acetic Acid (or DCM if solubility is poor).

- Acidolysis:
  - Add 33% HBr/AcOH (approx. 5–10 equiv of HBr).
  - Stir at Room Temperature for 1–2 hours.
  - Monitoring: Monitor CO_2 evolution (carbamic acid decarboxylation).
- Precipitation:
  - Pour the reaction mixture slowly into cold Diethyl Ether (10x volume).
  - The amine-hydrobromide salt should precipitate as a white/off-white solid.
- Isolation:
  - Filter or centrifuge the solid. Wash 3x with cold ether to remove excess acid and benzyl bromide byproducts.
  - Yield: The resulting solid is the HBr salt of the amine, ready for the next coupling step.

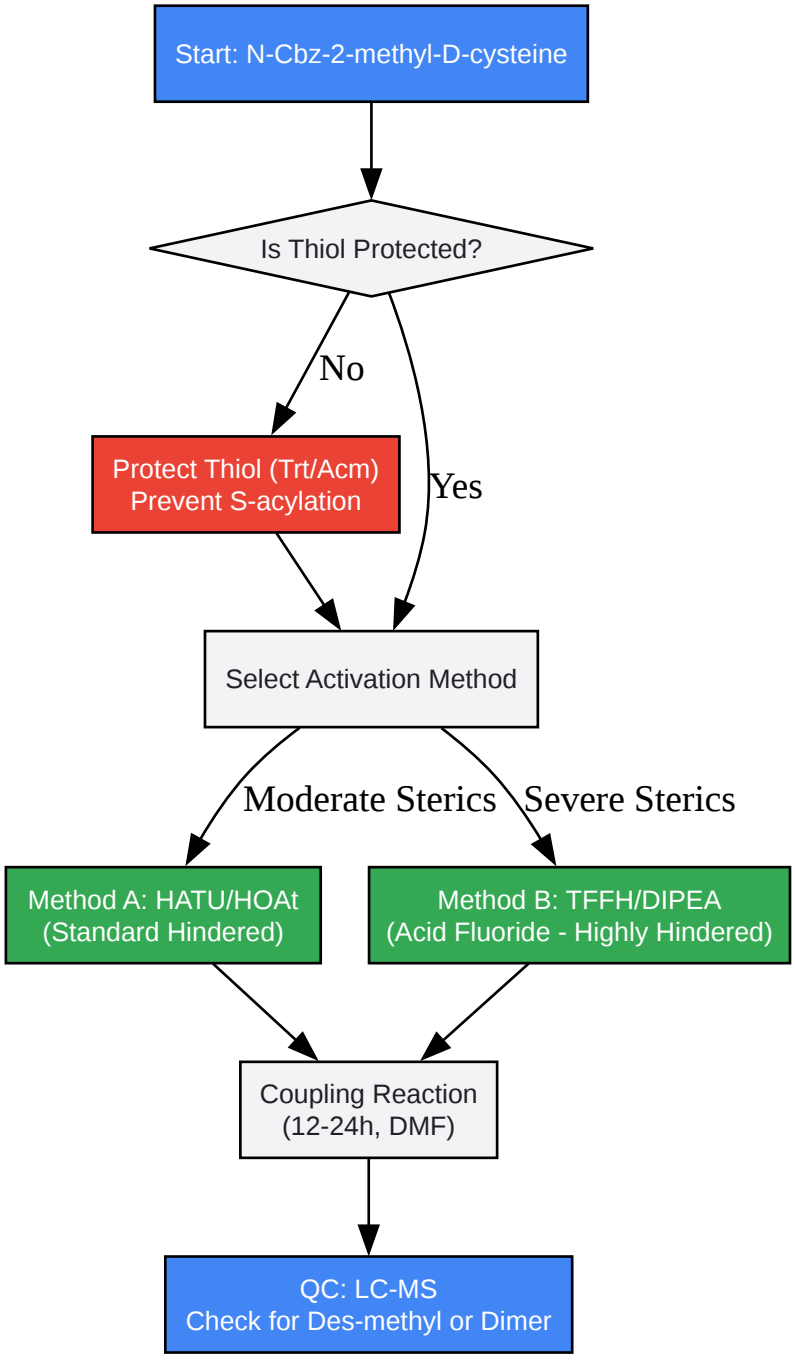
Part 3: Workflow Visualization

Coupling Logic Flow

The following diagram illustrates the decision process for activating the sterically hindered

-methyl center.

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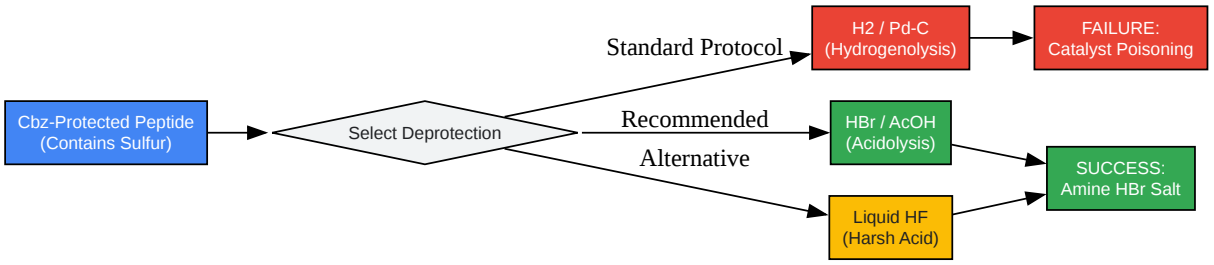
Caption: Workflow for activating and coupling sterically hindered

-methyl cysteine derivatives.

Deprotection Strategy

The Cbz group removal requires avoiding standard hydrogenation.

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Caption: Selection matrix for Cbz removal in sulfur-containing peptides.

Part 4: Troubleshooting & QC

Issue	Probable Cause	Corrective Action
Low Yield (Coupling)	Steric hindrance of ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted"> -methyl group.[7]	Switch from HATU to TFFH (Acid Fluoride). Increase temp to 40°C (carefully).
Incomplete Cbz Removal	Old HBr reagent or insufficient time.	Use fresh 33% HBr/AcOH. Ensure reaction is anhydrous to maintain acidity.
Disulfide Dimerization	Oxidation of free thiol.	Perform all reactions under Argon/Nitrogen. Add TCEP or DTT during workup if free thiol is desired.
Racemization	Unlikely (No -proton).	If stereochemistry is wrong, check the starting material purity. -methyl amino acids do not racemize via enolization.

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References

- Carpino, L. A. (1993). "1-Hydroxy-7-azabenzotriazole.[7][8] An efficient peptide coupling additive."[1][7][8] Journal of the American Chemical Society.[9] Link
  - Context: Establishes HOAt/HATU as superior reagents for hindered couplings.
- Wenschuh, H., et al. (1995). "Stepwise Automated Solid Phase Synthesis of Naturally Occurring Peptaibols Using FMOC Chemistry." The Journal of Organic Chemistry. Link
  - Context: Discusses the use of acid fluorides (TFFH) for coupling extremely hindered -dialkyl amino acids (Aib), applicable to -methyl cysteine.
- Bodanszky, M. (1984). Principles of Peptide Synthesis. Springer-Verlag. Context: Authoritative source on Cbz removal via HBr/AcOH and sulfur poisoning mechanisms.
- Albericio, F., et al. (2018). "Peptide Synthesis: Chemical Tools for the Preparation of Complex Biomolecules." Chemical Reviews. Link
  - Context: Comprehensive review covering modern coupling reagents and protecting group str

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. bachem.com [bachem.com]
- 4. chem.uci.edu [chem.uci.edu]
- 5. Fast Solution-Phase and Liquid-Phase Peptide Syntheses (SolPSS and LPPS) Mediated by Biomimetic Cyclic Propylphosphonic Anhydride (T3P®) - PMC [pmc.ncbi.nlm.nih.gov]
- 6. aapep.bocsci.com [aapep.bocsci.com]

- 7. US20030195331A1 - Processes for coupling amino acids using bis-(trichloromethyl) carbonate - Google Patents [patents.google.com]
- 8. peptide.com [peptide.com]
- 9. A Brief Introduction to the Racemization of Amino Acids in Polypeptide Synthesis [en.highfine.com]
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